

Regelinol solubility issues and solutions

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Compound of Interest

Compound Name: *Regelinol*

Cat. No.: *B1679257*

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Regelinol Technical Support Center

Welcome to the **Regelinol** Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges related to the solubility of **Regelinol**. Below you will find troubleshooting guides and frequently asked questions to help ensure the success of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Regelinol**?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for dissolving **Regelinol** to create stock solutions.^[1] It is a powerful polar aprotic solvent capable of dissolving a wide range of organic compounds, including those that are not soluble in water.^[2]^[3]^[4]

Q2: How should I prepare a stock solution of **Regelinol**?

A2: To prepare a stock solution, dissolve the **Regelinol** powder in pure, anhydrous DMSO. It is advisable to start with a common concentration, such as 10 mM or 20 mM, ensuring the powder is completely dissolved. For specific protocols, please refer to the "Experimental Protocols" section below.

Q3: My **Regelinol** solution precipitates when I dilute it in my aqueous buffer or cell culture medium. Why is this happening and how can I prevent it?

A3: This is a common issue with hydrophobic compounds like **Regelinol** that are initially dissolved in an organic solvent like DMSO. When the DMSO stock is diluted into an aqueous solution, the solubility of **Regelinol** drastically decreases, causing it to precipitate out of the solution. To prevent this, you can try several strategies:

- **Stepwise Dilution:** Avoid adding the DMSO stock directly to the full volume of your aqueous solution. Instead, perform serial dilutions in your buffer or medium.
- **Lowering the Stock Concentration:** Using a more dilute DMSO stock solution can sometimes prevent precipitation upon further dilution.
- **Using Co-solvents:** For challenging applications, especially in vivo studies, a co-solvent system may be necessary. A common formulation involves a mixture of DMSO, PEG300, Tween 80, and a saline or PBS buffer.^[1]
- **Warming and Vortexing:** Gently warming the solution and vortexing can sometimes help redissolve small amounts of precipitate, but care should be taken to avoid thermal degradation of the compound.

For a more detailed guide, please see the "Troubleshooting Guide: Precipitation During Dilution".

Q4: What is the maximum concentration of DMSO that is safe for my cells in an in vitro assay?

A4: The tolerance of cell lines to DMSO can vary. However, it is generally recommended to keep the final concentration of DMSO in your cell culture medium at or below 0.5%, with many researchers aiming for 0.1% or less to avoid off-target effects or cytotoxicity. It is always best practice to include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

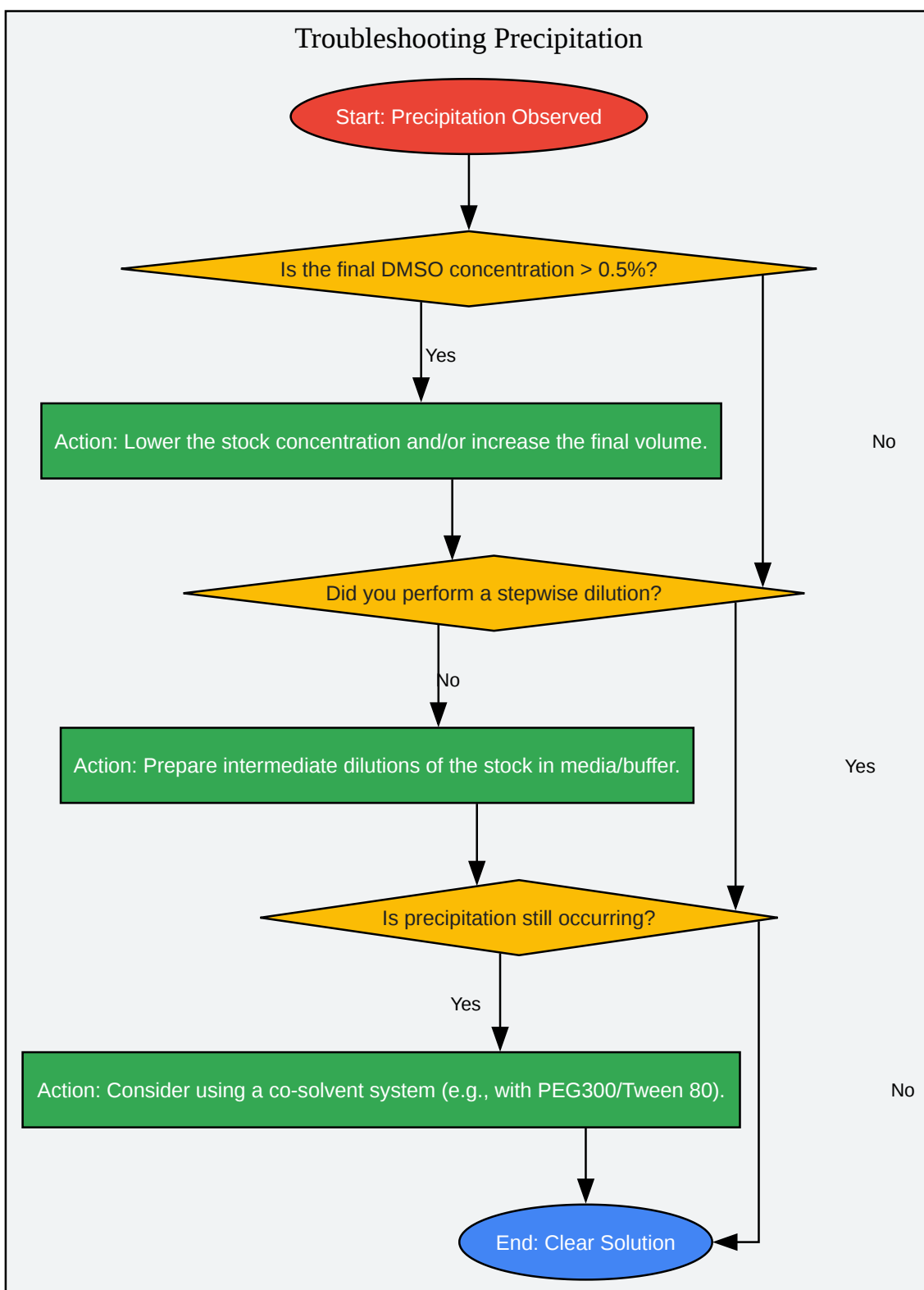
Q5: How should I store my **Regelinol** powder and stock solutions?

A5: **Regelinol** powder should be stored at -20°C for long-term stability (months to years).^[1] Once dissolved in a solvent like DMSO, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles and stored at -80°C for up to a year.^[1]

Troubleshooting Guides

Guide: Overcoming Precipitation During Dilution

This guide provides a step-by-step approach to troubleshoot and prevent the precipitation of **Regelinol** when preparing working solutions from a DMSO stock.



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Caption: A decision tree for troubleshooting **Regelinol** precipitation.

Data Presentation

While specific quantitative solubility data for **Regelinol** is not readily available in public literature, the following tables provide a qualitative summary of solvent suitability and a common formulation for in vivo use based on available information for **Regelinol** and similar compounds.

Table 1: Solvent Suitability for **Regelinol**

Solvent	Suitability for Stock Solution	Suitability for Working Solution	Notes
DMSO	Excellent	Poor (Direct Dilution)	Recommended for creating high-concentration stock solutions. [1]
Ethanol	Potentially Good	Poor (Direct Dilution)	May be used as a solvent, but aqueous precipitation is likely. [5] [6]
Water / PBS	Poor	Good (as final diluent)	Regelinol is poorly soluble in aqueous solutions alone.
Cell Culture Media	Poor	Good (with low % DMSO)	The final concentration of DMSO should be kept to a minimum.

Table 2: Example Formulation for In Vivo Experiments

This formulation is based on a common vehicle for administering hydrophobic compounds to animals.

Component	Percentage of Final Volume	Purpose
DMSO	5% - 10%	Primary Solvent
PEG300 / PEG400	30% - 40%	Co-solvent
Tween 80	5%	Surfactant/Emulsifier
Saline or PBS	45% - 60%	Vehicle/Diluent
Total	100%	

Note: This is a starting point and may require optimization for your specific experimental needs.
[\[1\]](#)

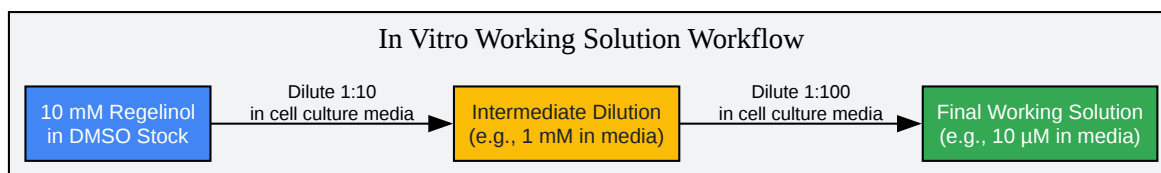
Experimental Protocols

Protocol 1: Preparation of a Regelinol Stock Solution (10 mM in DMSO)

- Preparation: Work in a chemical fume hood and wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Weighing: Accurately weigh the desired amount of **Regelinol** powder. For a 10 mM solution, you will need to calculate the mass based on its molecular weight.
- Dissolving: Add the appropriate volume of anhydrous DMSO to the weighed **Regelinol** powder. For example, to make 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Mixing: Vortex the solution until the **Regelinol** is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary, but avoid overheating.
- Storage: Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes and store at -80°C.[\[1\]](#)

Protocol 2: Preparation of a Regelinol Working Solution for In Vitro Assays

This protocol is designed to minimize precipitation when diluting the DMSO stock solution into an aqueous medium.



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Caption: Workflow for preparing an in vitro working solution.

- **Thaw Stock:** Thaw a single aliquot of your 10 mM **Regelinol** in DMSO stock solution at room temperature.
- **Prepare Intermediate Dilution:** In a sterile tube, prepare an intermediate dilution (e.g., 1 mM) by adding a small volume of the 10 mM stock to your pre-warmed cell culture medium. For example, add 10 μL of 10 mM stock to 90 μL of medium. Mix gently by pipetting or flicking the tube.
- **Prepare Final Working Solution:** Add the required volume of the intermediate dilution to your final volume of pre-warmed cell culture medium to achieve the desired final concentration. For example, to make 1 mL of a 10 μM solution, add 10 μL of the 1 mM intermediate dilution to 990 μL of medium.
- **Mix and Use:** Mix the final working solution gently and add it to your cells immediately. Always include a vehicle control with the same final DMSO concentration in your experiment.

Protocol 3: Preparation of a Regelinol Formulation for In Vivo Studies

This protocol provides a method for creating a stable formulation of **Regelinol** for administration to animals.

- Initial Dissolution: Dissolve the required amount of **Regelinol** in DMSO to create a concentrated initial solution.
- Add Co-solvent: To the DMSO solution, add the required volume of PEG300 or PEG400. Mix thoroughly until the solution is clear.^[1]
- Add Surfactant: Add the required volume of Tween 80 to the DMSO/PEG mixture. Mix well until the solution is homogeneous and clear.^[1]
- Final Dilution: Slowly add the saline or PBS to the mixture while vortexing or stirring continuously to bring the formulation to the final desired volume and concentration.
- Observation: Observe the final formulation for any signs of precipitation. If the solution is cloudy or contains particulates, it may require further optimization of the solvent ratios.

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